

# A Comprehensive Technical Guide to the Physicochemical Properties of Trilysine

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## Compound of Interest

Compound Name: *Trilysine*

Cat. No.: *B1675809*

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## Introduction

**Trilysine**, a tripeptide composed of three L-lysine residues linked by peptide bonds, is a cationic oligomer that has garnered interest in various biomedical and biotechnological applications. Its unique physicochemical properties, largely dictated by the presence of multiple primary amino groups, make it a valuable tool in drug and gene delivery systems. This technical guide provides an in-depth overview of the core physicochemical characteristics of **Trilysine**, detailed experimental methodologies for their determination, and a look into its primary application in the formation of DNA nanoparticles for gene delivery.

## Core Physicochemical Properties

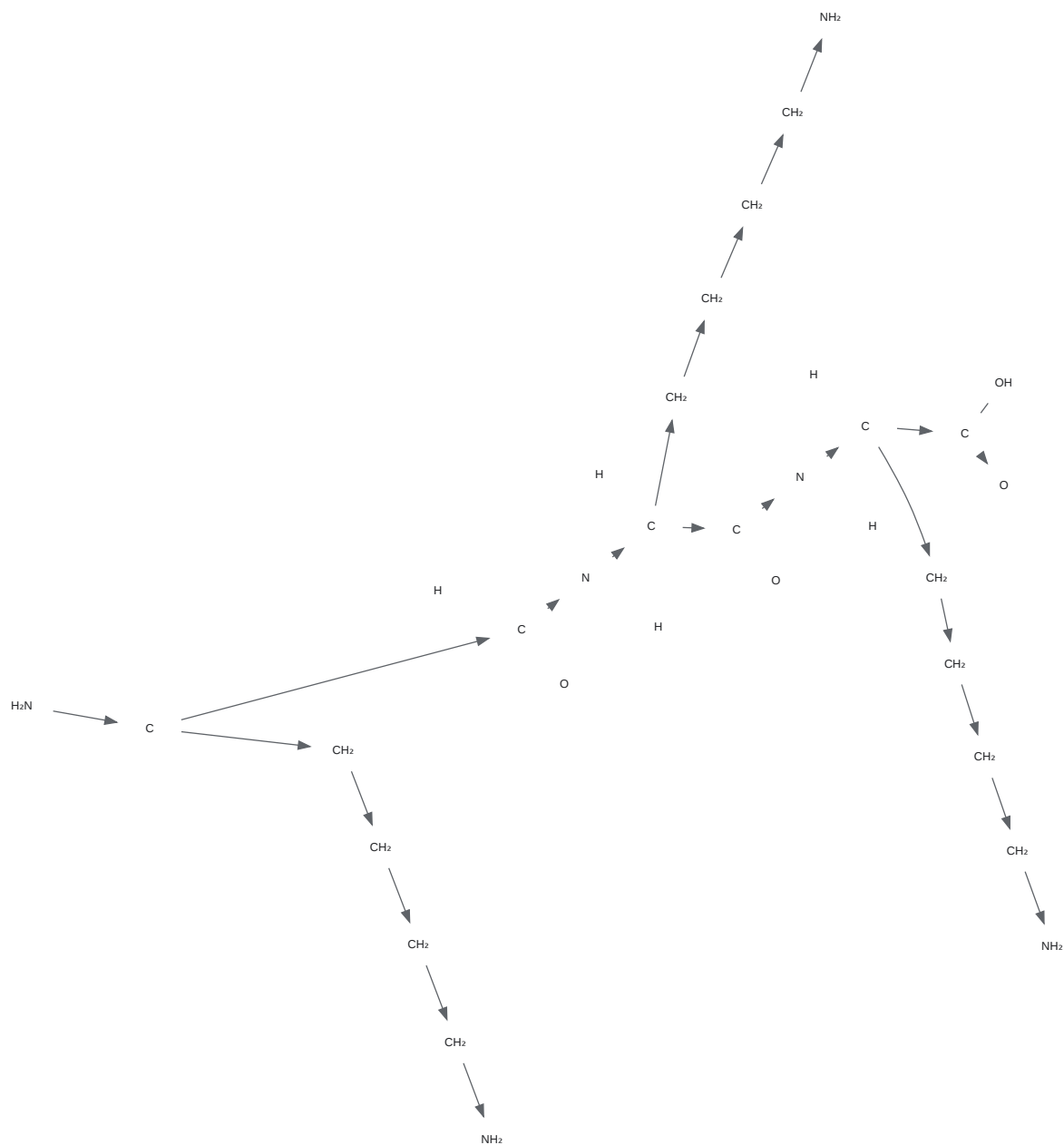
The fundamental physicochemical properties of **Trilysine** are summarized in the table below, providing a quantitative overview for easy reference and comparison.

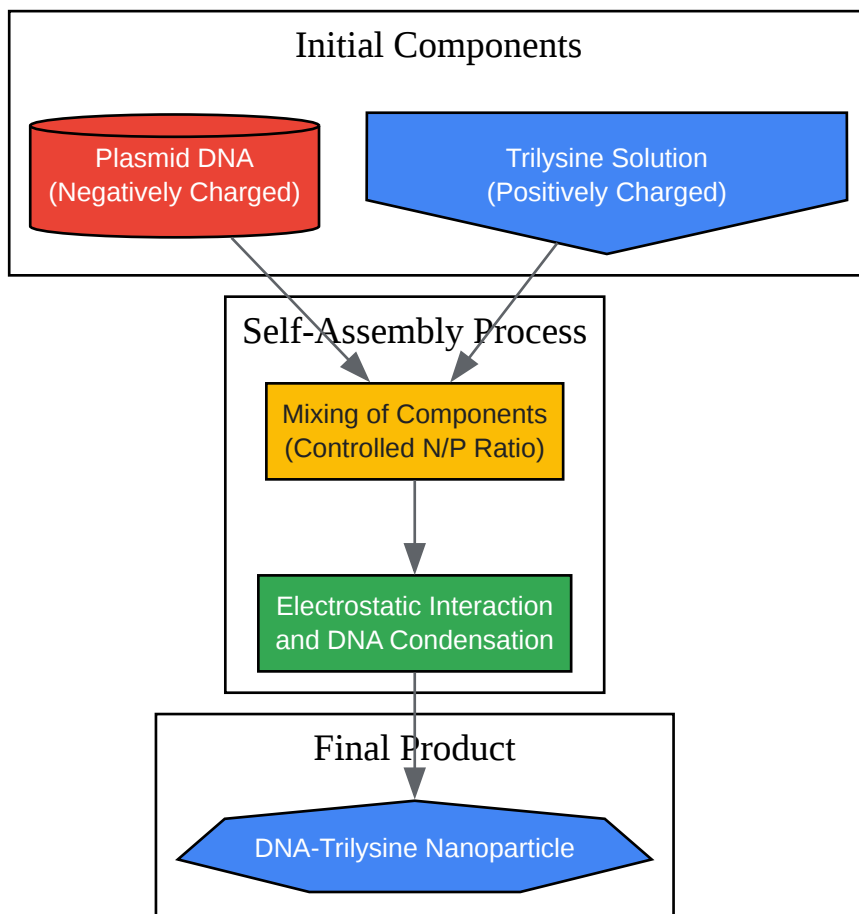
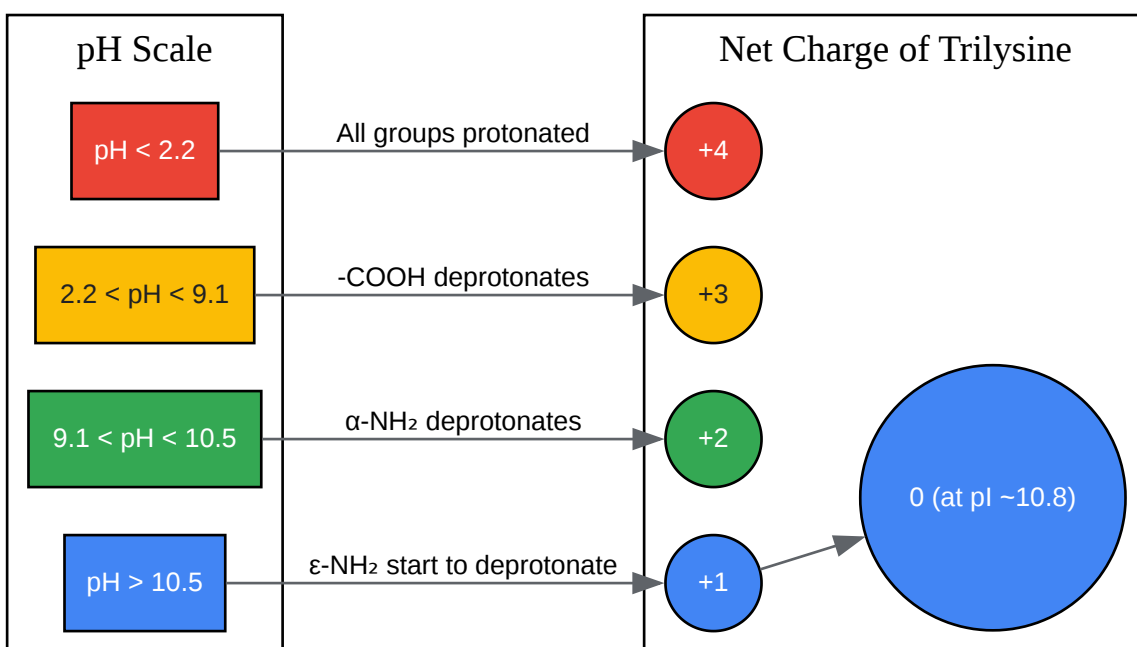
Property	Value	Reference
IUPAC Name	(2S)-6-amino-2-[[[(2S)-6-amino-2-[[[(2S)-2,6-diaminohexanoyl]amino]hexanoyl]amino]hexanoic acid	[1][2]
Synonyms	Lys-Lys-Lys, L-Lysyl-L-lysyl-L-lysine, KKK	[1][3]
CAS Number	13184-14-0	[3][4]
Molecular Formula	C <sub>18</sub> H <sub>38</sub> N <sub>6</sub> O <sub>4</sub>	[3][4]
Molecular Weight	402.53 g/mol	[5][6]
Appearance	White to off-white powder	
Isoelectric Point (pI)	~10.8 (Estimated)	
LogP	-5.6	[1][3]
Storage Temperature	-20°C	

## In-Depth Physicochemical Analysis

### Molecular Structure

**Trilysine** consists of three L-lysine amino acids connected via peptide bonds. The structure is characterized by a single terminal  $\alpha$ -amino group, a single terminal  $\alpha$ -carboxyl group, and three  $\epsilon$ -amino groups on the side chains. These numerous basic groups are responsible for its polycationic nature at physiological pH.[3]





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